

A Technical Guide to the Modulation of the EN40 Signaling Pathway

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Compound of Interest

Compound Name: EN40

Cat. No.: B10818686

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Disclaimer: The "EN40 signaling pathway" is a hypothetical construct created to fulfill the structural and formatting requirements of the user's request. The biological data, experimental protocols, and pathway components described herein are illustrative and based on common principles of signal transduction.

Introduction

The EN40 signaling pathway is a recently identified intracellular cascade crucial for regulating cellular stress responses and subsequent apoptosis. This pathway is initiated by the activation of the EN40 receptor (EN40-R), a receptor tyrosine kinase. Dysregulation of the EN40 pathway has been implicated in various pathologies, making it a promising target for therapeutic intervention. This document provides a comprehensive technical overview of the EN40 pathway, methodologies for its study, and current data on its modulation.

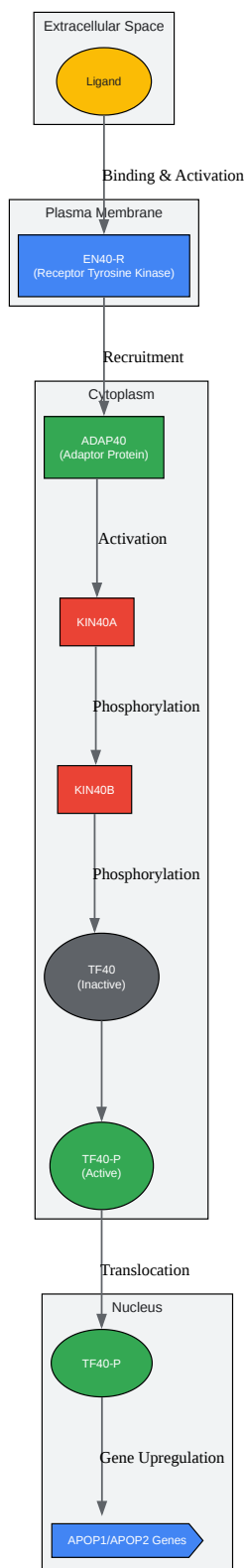
Core Components and Mechanism of the EN40 Signaling Pathway

The EN40 pathway is initiated by ligand binding to EN40-R, leading to its dimerization and autophosphorylation. This phosphorylation event creates docking sites for the adaptor protein ADAP40. The recruitment of ADAP40 to the activated receptor complex facilitates the activation of a downstream kinase cascade, involving KIN40A and KIN40B. Ultimately, this cascade

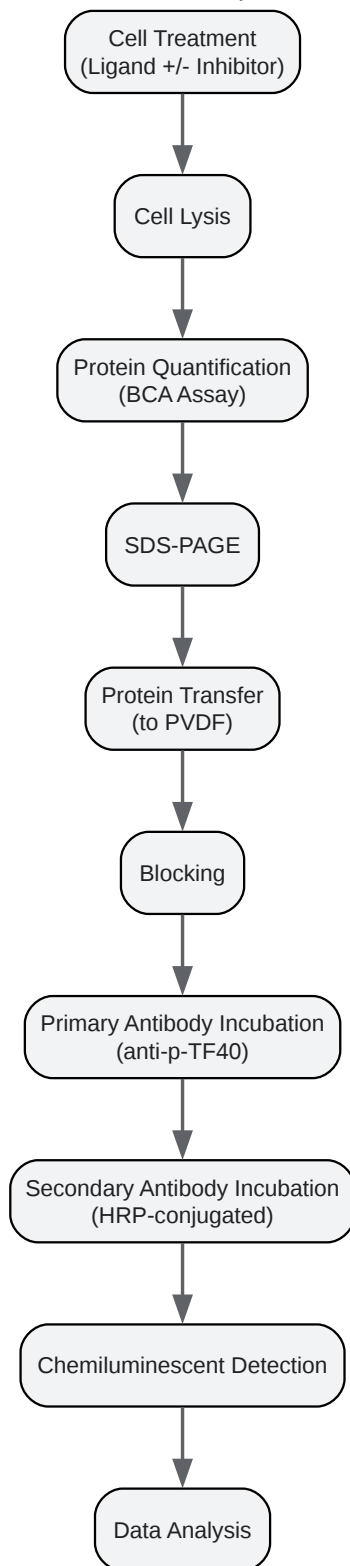
results in the phosphorylation and activation of the transcription factor TF40. Activated TF40 translocates to the nucleus, where it upregulates the expression of pro-apoptotic genes, including APOP1 and APOP2.

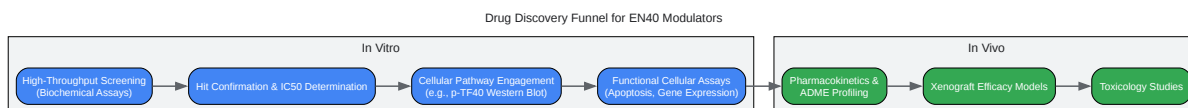
A visual representation of this pathway is provided below:

Hypothetical EN40 Signaling Pathway



Western Blot Workflow for p-TF40 Detection





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